

1-Phenylnonan-1-one CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Phenylnonan-1-one

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An In-Depth Technical Guide to 1-Phenylpentan-1-one

Disclaimer: Initial searches for "**1-Phenylnonan-1-one**" did not yield sufficient public data to create an in-depth technical guide. Due to the similarity in nomenclature and the availability of extensive research, this guide will focus on 1-Phenylpentan-1-one. It is presumed that this is the compound of interest.

This technical guide provides a comprehensive overview of 1-Phenylpentan-1-one, also known as Valerophenone, tailored for researchers, scientists, and drug development professionals. The document covers its chemical identity, physical and chemical properties, synthesis protocols, and applications.

Chemical Identity and Molecular Structure

1-Phenylpentan-1-one is an aromatic ketone.^[1] It consists of a pentanoyl group attached to a benzene ring.^[1] This structure makes it a member of the alkyl-phenylketone class of organic compounds.^[2]

CAS Number: 1009-14-9^[3]^[4]^[5]

Molecular Structure:

The molecular structure of 1-Phenylpentan-1-one is characterized by a phenyl group bonded to the carbonyl carbon of a pentanone chain.[6]

- Systematic IUPAC Name: 1-phenylpentan-1-one[1][3]
- Common Synonyms: Valerophenone, Butyl phenyl ketone, Pentanophenone[3][4]

The structural formula can be represented as follows: A five-carbon chain with a ketone functional group at the first carbon, which is also attached to a phenyl group.[6]

Physicochemical and Computational Data

A summary of the key quantitative data for 1-Phenylpentan-1-one is presented below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₁₄ O	[3][4][5]
Molecular Weight	162.23 g/mol	[1][3][5]
Melting Point	-9 °C	[1][7]
Boiling Point	245.0 °C at 760 mmHg	[1]
105-107 °C at 5 mmHg	[7]	
Density	0.98 g/mL	[7]
Refractive Index	1.5143	[7]
Water Solubility	0.17 g/L (Predicted)	[2]
logP	3.12 (Predicted)	[2]
Polar Surface Area	17.07 Å ² (Predicted)	[2]
SMILES	CCCCC(=O)C1=CC=CC=C1	[3][5]
InChIKey	XKGLSKVNOSHTAD-UHFFFAOYSA-N	[3][4]

Experimental Protocols: Synthesis of 1-Phenylpentan-1-one

The synthesis of phenyl ketones is a fundamental process in organic chemistry. While specific, detailed experimental protocols for the synthesis of 1-Phenylpentan-1-one are not extensively detailed in the provided search results, a general and widely applicable method is the Friedel-Crafts acylation. Additionally, the synthesis of a related compound, 2-Bromo-1-phenyl-pentan-1-one, from 1-phenyl-1-pentanone is described, indicating a pathway for further functionalization.

Synthesis of 2-Bromo-1-phenyl-pentan-1-one from 1-Phenyl-1-pentanone

This protocol describes the bromination of 1-phenyl-1-pentanone.[\[8\]](#)

- Materials: 1-phenyl-1-pentanone, ethereal solution, solid anhydrous aluminum chloride, liquid bromine, sodium bicarbonate solution, anhydrous magnesium sulfate.[\[8\]](#)
- Procedure:
 - Cool an ethereal solution of 1-phenyl-1-pentanone in an ice bath.[\[8\]](#)
 - Slowly add solid anhydrous aluminum chloride to the solution.[\[8\]](#)
 - Immediately following the addition of aluminum chloride, add approximately 0.1 molar equivalents of liquid bromine.[\[8\]](#)
 - Stir the reaction mixture for 10 minutes. A color change from light orange to colorless should be observed.[\[8\]](#) If no color change occurs at 0°C, allow the mixture to warm to room temperature and react for several hours.[\[8\]](#)
 - Slowly add another 0.9 molar equivalents of liquid bromine to the solution over at least 5 minutes.[\[8\]](#)
 - Upon completion of the reaction, neutralize the mixture with a sodium bicarbonate solution.[\[8\]](#)
 - Separate the organic layer and dry it with anhydrous magnesium sulfate.[\[8\]](#)

- Filter the solution to remove the drying agent and concentrate the filtrate under reduced pressure to obtain a light-colored oily substance.[\[8\]](#)
- Purify the residue using column chromatography to yield the final product, 2-Bromo-1-phenyl-pentan-1-one.[\[8\]](#)

Applications in Research and Drug Development

1-Phenylpentan-1-one serves as an intermediate in organic synthesis and for scientific research.[\[8\]](#)[\[9\]](#) While direct applications in drug development for 1-phenylpentan-1-one are not explicitly detailed, the related compound, 1-phenylpentan-3-one, is a valuable starting material for the synthesis of pharmaceutical intermediates, particularly for potential CNS-active agents.[\[10\]](#)

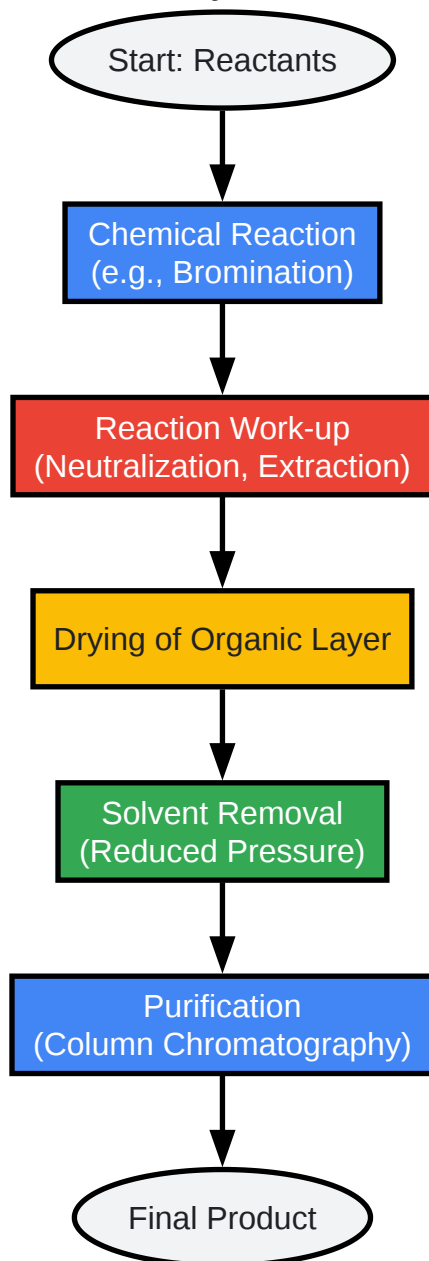
Derivatives of 1-phenylpentan-3-one, such as 3-amino-1-phenylpentane derivatives, are being investigated as anticonvulsant agents.[\[10\]](#) These compounds are hypothesized to modulate the activity of GABAA receptors in the central nervous system.[\[10\]](#)

The synthesis of 2-Bromo-1-phenyl-pentan-1-one also points to its utility as a precursor for introducing further chemical diversity, as the bromine atom can be readily displaced or transformed.[\[8\]](#)

Visualizations

The following diagrams illustrate key logical and experimental workflows related to the synthesis and application of phenylpentanones.

General Workflow for Synthesis and Purification



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